

Application Notes and Protocols for 2-Chloro-1-phenylbutan-1-one

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Compound of Interest

Compound Name: 2-Chloro-1-phenylbutan-1-one

Cat. No.: B081191

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and use of **2-Chloro-1-phenylbutan-1-one** in a laboratory setting. The information is compiled from safety data sheets of the compound and its structural analogs. Researchers should always consult a comprehensive, substance-specific Safety Data Sheet (SDS) before use and perform a thorough risk assessment.

Chemical and Physical Properties

2-Chloro-1-phenylbutan-1-one is an alpha-chloro ketone.^{[1][2]} While specific quantitative data for this compound is limited, its structural class suggests it should be handled with care due to potential irritant and toxic properties.^{[1][2][3]}

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ ClO	^[4]
Molecular Weight	182.64 g/mol	^[4]
CAS Number	73908-29-9	^[4]
Synonyms	2-chloro-1-phenylbutan-1-one	^[4]

Hazard Identification and Safety Precautions

While a complete hazard profile for **2-Chloro-1-phenylbutan-1-one** is not readily available, related alpha-chloro ketones are known to be irritating to the eyes, skin, and respiratory system.[1][3] Some are also lachrymators.[3] Therefore, it is prudent to handle this compound as a hazardous substance.

Summary of Potential Hazards:

- May cause skin irritation.[5]
- May cause serious eye irritation.[5]
- May cause respiratory irritation.[1][5]
- Harmful if swallowed.[5]

A comprehensive PPE strategy is mandatory when handling **2-Chloro-1-phenylbutan-1-one**.

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [6][7]	Protects against splashes and vapors that can cause serious eye irritation.
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile, neoprene) inspected before use.[6][7] A flame-retardant lab coat or apron should be worn.[6]	Prevents skin contact which can lead to irritation or chemical burns.[3]
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood.[6][8] If exposure limits are exceeded or irritation is experienced, a full-face respirator with appropriate cartridges should be used.[6][7][8]	Minimizes inhalation of vapors which can irritate the respiratory tract.

Proper handling and storage procedures are critical to minimize exposure risk.

- Handling: Handle in a well-ventilated place, such as a chemical fume hood.^[6] Avoid formation of dust or aerosols. Avoid contact with skin, eyes, and clothing.^{[8][9]} Wash hands thoroughly after handling.^[10]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.^[6] Keep away from incompatible materials such as strong oxidizing agents.^[11]

Experimental Protocols

The following are generalized protocols for handling and using **2-Chloro-1-phenylbutan-1-one** in a research context. These should be adapted to specific experimental needs after a thorough risk assessment.

This protocol outlines the steps for setting up a small-scale chemical reaction involving **2-Chloro-1-phenylbutan-1-one**.

- Preparation:
 - Don all required PPE as specified in section 2.1.
 - Ensure the chemical fume hood is functioning correctly.
 - Gather all necessary glassware and ensure it is clean and dry.
 - Prepare quench solutions and waste containers in advance.
- Reagent Weighing and Dispensing:
 - Weigh the required amount of **2-Chloro-1-phenylbutan-1-one** in a tared container inside the fume hood.
 - If the compound is a solid, use a powder funnel to transfer it to the reaction vessel. If it is a liquid, use a calibrated syringe or pipette.
 - Dissolve the compound in the appropriate solvent within the reaction vessel under an inert atmosphere if required.

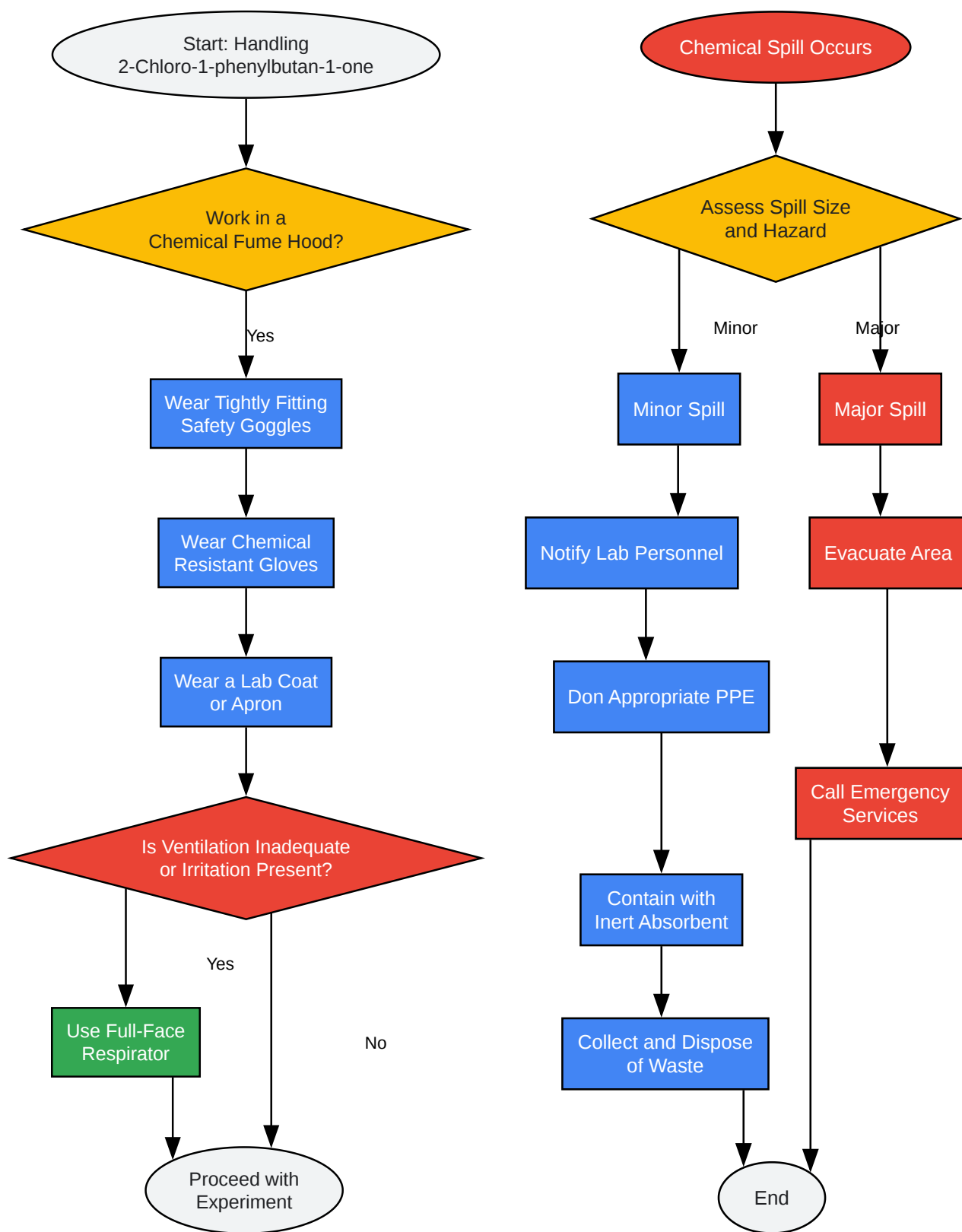
- Reaction Execution:
 - Assemble the reaction apparatus inside the fume hood.
 - Add other reagents dropwise or in portions as required by the specific experimental procedure.
 - Monitor the reaction using appropriate techniques (e.g., TLC, LC-MS).
- Work-up and Purification:
 - Quench the reaction carefully with an appropriate reagent.
 - Perform extractions and washes inside the fume hood.
 - For purification via column chromatography, ensure the column is set up and run within the fume hood.^{[1][2]}
- Waste Disposal:
 - Dispose of all chemical waste, including contaminated consumables, in appropriately labeled hazardous waste containers according to institutional and local regulations.

Immediate and appropriate action is crucial in the event of an emergency.

Emergency Situation	Protocol
Skin Contact	Immediately remove contaminated clothing.[3] Flush the affected skin with plenty of soap and water for at least 15 minutes.[3][7] Seek medical attention if irritation persists.[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6][7][8] Seek immediate medical attention.
Inhalation	Move the victim to fresh air.[6][7] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[7] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water.[6][7] Never give anything by mouth to an unconscious person.[9] Seek immediate medical attention.
Minor Spill	Notify others in the area. Evacuate the immediate area.[12] Wear appropriate PPE. Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal.[11] Clean the spill area with a suitable solvent.
Major Spill	Evacuate the laboratory and activate the nearest fire alarm if necessary.[12] Call emergency services and inform them of the nature of the spill.[12]

Visualizations

The following diagrams illustrate key workflows for handling **2-Chloro-1-phenylbutan-1-one**.



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